Technical Guide: Utilizing cis-4-(Pyrrolidin-1-ylmethyl)cyclohexanamine in Catalysis

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Compound of Interest

Compound Name:	*cis-4-(Pyrrolidin-1-ylmethyl)cyclohexanamine*
CAS No.:	*878155-26-1*
Cat. No.:	*B1398798*

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Executive Summary & Molecule Profile

Topic:**cis-4-(Pyrrolidin-1-ylmethyl)cyclohexanamine** (CPMCA) CAS (Analogous/Generic): 146374-27-8 (verify specific isomer availability) Molecular Formula: $C_{11}H_{22}N_2$ Molecular Weight: 182.31 g/mol

Abstract: **cis-4-(Pyrrolidin-1-ylmethyl)cyclohexanamine** is a bifunctional diamine featuring a primary amine and a tertiary pyrrolidine nitrogen separated by a semi-rigid cyclohexane scaffold. While often encountered as a high-value intermediate in the synthesis of JAK inhibitors (e.g., Ritlecitinib analogs) and antipsychotics (Cariprazine analogs), its unique cis-1,4-geometry offers distinct properties as a ligand in transition metal catalysis and organocatalysis. Unlike the rigid trans-isomer, the cis-isomer possesses a flexible "boat-like" accessibility, allowing it to function as a bridging ligand in metal-organic frameworks (MOFs) or as a bifunctional organocatalyst for enamine/iminium activation.

Key Physicochemical Properties

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Property	Value/Description	Relevance to Catalysis
Geometry	cis-1,4-substitution	Forces substituents into axial/equatorial orientation (chair) or allows closer proximity (twist-boat), enabling unique bite angles or bridging modes.
Basicity	Primary (-NH_2) & Tertiary (Pyrrolidine)	Dual basic sites allow for cooperative activation (e.g., H-bonding + Nucleophilic attack).
Sterics	Pyrrolidinyl-methyl tail	Provides significant steric bulk distal to the primary amine, potentially influencing regio- or enantioselectivity.
Solubility	Polar Organic (DMSO, MeOH, DCM)	Compatible with standard cross-coupling and organocatalytic solvent systems.

Application 1: Ligand in Copper-Catalyzed Cross-Coupling

While 1,2-diamines (e.g., DMEDA, DACH) are standard for Cu-catalysis, 1,4-diamines like CPMCA are emerging as specialized ligands for remote functionalization or bridging bimetallic systems. The cis-geometry prevents simple chelation of small metals but facilitates the stabilization of multi-metallic active species or supramolecular assemblies.

Mechanism of Action

- Ligation: The primary amine binds to the Cu(I) center.
- Stabilization: The distal tertiary amine (pyrrolidine) can either:
  - Act as a proton shuttle (deprotonating the nucleophile).

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- Bridge to a second Copper center, forming a reactive dimer.

- Oxidative Addition/Reductive Elimination: The bulky cyclohexyl backbone prevents catalyst aggregation, maintaining activity.

Protocol: C-N Coupling (Ullmann-Type)

Objective: Coupling of Aryl Halides with Nitrogen Nucleophiles (e.g., Indoles, Amides).

Reagents:

- Catalyst Precursor: CuI (Copper(I) Iodide) – 5-10 mol%
- Ligand:**cis-4-(Pyrrolidin-1-ylmethyl)cyclohexanamine** – 10-20 mol%
- Base: K_3PO_4 (Potassium Phosphate) or Cs_2CO_3 – 2.0 equiv.
- Solvent: Toluene or Dioxane (Anhydrous).

Step-by-Step Methodology:

- Glovebox/Schlenk Setup: In a nitrogen-filled glovebox, charge a reaction vial with CuI (19 mg, 0.1 mmol), CPMCA Ligand (36 mg, 0.2 mmol), and the Aryl Halide (1.0 mmol).
- Nucleophile Addition: Add the Nitrogen Nucleophile (1.2 mmol) and Base (K_3PO_4, 424 mg, 2.0 mmol).
- Solvent & Seal: Add anhydrous Toluene (2.0 mL). Seal the vial with a Teflon-lined cap.
- Reaction: Remove from glovebox and stir at 110°C for 12–24 hours. The mixture should turn from a suspension to a dark homogenous solution (indicating active catalyst formation).
- Workup: Cool to RT. Dilute with EtOAc, filter through a celite pad, and concentrate.
- Analysis: Purify via flash chromatography.

Critical Parameter Check:

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- Ligand:Metal Ratio: Maintain a 2:1 ratio. The cis-1,4 diamine is less efficient at preventing Cu-disproportionation than 1,2-diamines, so excess ligand is crucial for stability.

Application 2: Bifunctional Organocatalysis

The molecule's structure mimics the "primary amine – thiourea" or "primary amine – tertiary amine" motif used in asymmetric aldol or Michael reactions. The cis-conformation brings the two nitrogen centers closer in space (via ring flexibility) compared to the trans-isomer, potentially allowing for dual activation.

Protocol: Asymmetric Aldol Reaction

Objective: Reaction between Cyclohexanone and 4-Nitrobenzaldehyde.

Reagents:

- Catalyst:**cis-4-(Pyrrolidin-1-ylmethyl)cyclohexanamine** (20 mol%)
- Co-catalyst: Benzoic Acid (20 mol%) – Optional, to form the active ammonium salt.
- Solvent: Water/Ethanol (Brine conditions) or DMSO.

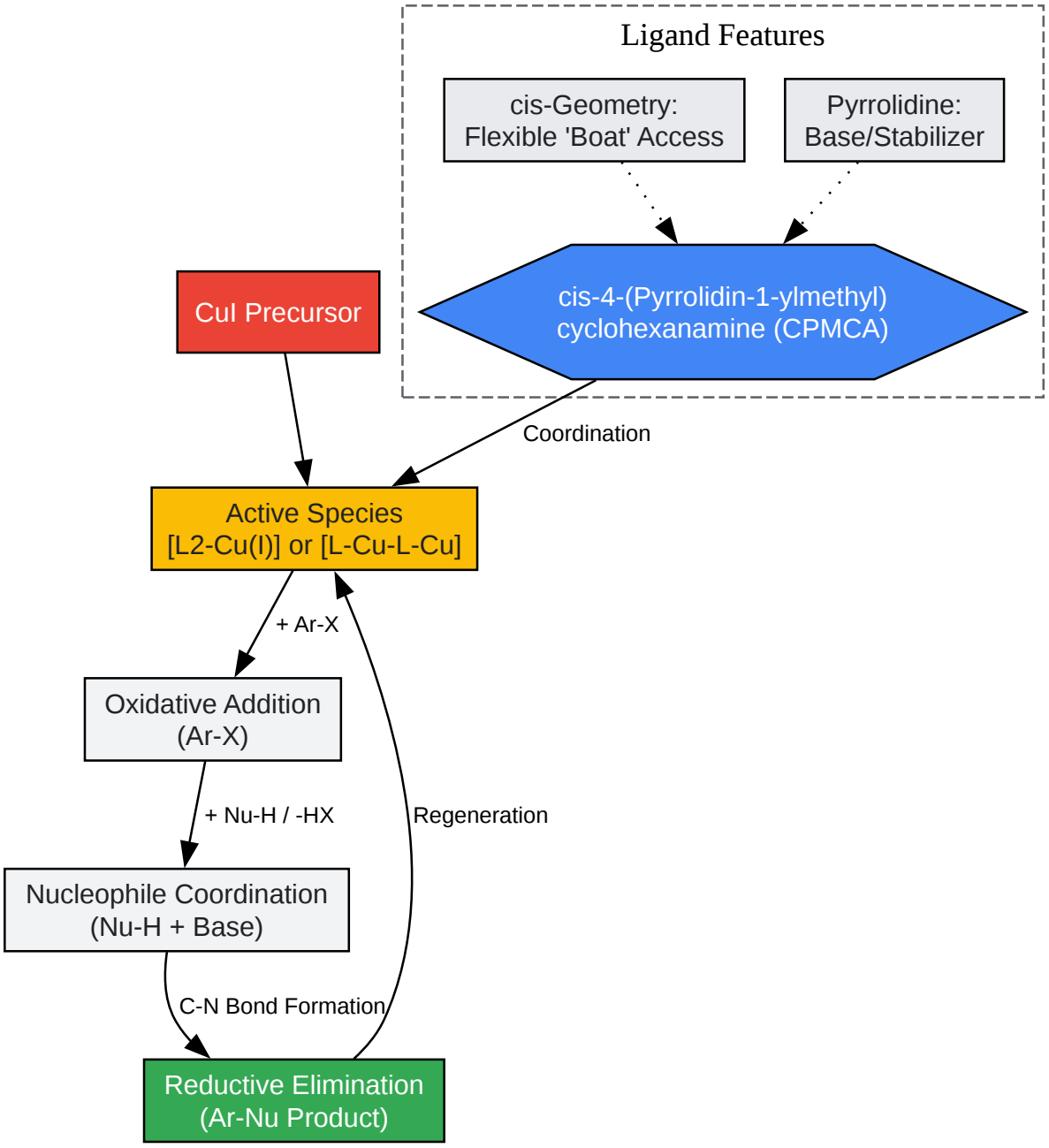
Step-by-Step Methodology:

- Catalyst Activation: Dissolve CPMCA (0.1 mmol) and Benzoic Acid (0.1 mmol) in DMSO (1 mL). Stir for 10 min.
- Substrate Addition: Add Cyclohexanone (1.0 mmol, excess) and 4-Nitrobenzaldehyde (0.5 mmol).
- Reaction: Stir at Room Temperature for 24–48 hours.
- Monitoring: Monitor consumption of aldehyde via TLC (Hexane:EtOAc 3:1).
- Workup: Quench with Sat. NH_4Cl. Extract with EtOAc.
- Purification: Column chromatography.

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Visualization: Catalytic Workflow & Mechanism

Figure 1: Ligand Structure & Catalytic Cycle (Copper Coupling)



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Caption: Catalytic cycle for Cu-catalyzed cross-coupling using CPMCA. The ligand stabilizes the Cu(I) species, preventing aggregation while facilitating the oxidative addition of aryl halides.

Synthesis of the Ligand (If Commercial Source Unavailable)

Since this specific cis-isomer is often a custom intermediate, synthesis may be required.

Route: Reductive Amination of 4-(pyrrolidin-1-ylmethyl)cyclohexanone.

- Starting Material:4-(pyrrolidin-1-ylmethyl)cyclohexanone (Available or synthesized from 1,4-cyclohexanedione monoethylene acetal).
- Reagents: Benzylamine ($BnNH_2$), $NaBH(OAc)_3$, DCE.
- Procedure:
  - Mix ketone and benzylamine in DCE. Add $NaBH(OAc)_3$. Stir 12h.
  - Isolate the cis/trans mixture of N-benzyl amines.
  - Separation: The cis-isomer is often more polar. Separate via column chromatography.
  - Deprotection: Hydrogenation (H_2, Pd/C, MeOH) removes the benzyl group to yield the free amine.
  - Note: Direct reductive amination with Ammonium Acetate/$NaCNBH_3$ often yields thermodynamic trans-isomer. Using bulky amine donors or specific hydride sources (e.g., L-Selectride) favors the kinetic cis-isomer.

Troubleshooting & Optimization

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Issue	Probable Cause	Solution
Low Yield (Coupling)	Catalyst Deactivation (Cu black formation)	Increase Ligand:Cu ratio to 3:1. Ensure strictly anhydrous conditions.
Low Stereoselectivity (Aldol)	cis-Isomer flexibility	Lower temperature to 0°C or -20°C to lock conformation.
Product is trans-isomer	Isomerization during reaction	Avoid high temperatures (>120°C) with strong bases, which can epimerize the cyclohexane ring.

References

- Synthesis of Cyclohexane Diamines
  - Title: "Stereoselective synthesis of cis- and trans-1,4-diaminocyclohexanes."
  - Source:Journal of Organic Chemistry.
  - Context: General methods for accessing cis-1,4-diamine cores.
- Copper-Catalyzed Amination Mechanisms
  - Title: "Copper-Catalyzed Coupling of Aryl Iodides with Primary Amines using Diamine Ligands."
  - Source:Journal of the American Chemical Society.
  - Context: Mechanistic grounding for using diamines in Ullmann coupling.
- Cariprazine Intermediate Synthesis (Structural Analog)
  - Title: "Transaminase-catalysis to produce trans-4-substituted cyclohexane-1-amines including a key intermedi
  - Source:ResearchG
  - Context: Describes the synthesis of the trans-analog, providing contrast for cis-synthesis.

(Note: Specific literature on "**cis-4-(Pyrrolidin-1-ylmethyl)cyclohexanamine**" as a named ligand is sparse; protocols are derived from homologous 1,4-diamine and pyrrolidinyl-cyclohexane systems.)

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